

efficacy comparison of cis-11-Methyl-2-dodecenoic acid and commercial attractants

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Compound of Interest

Compound Name: *cis-11-Methyl-2-dodecenoic acid*

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Efficacy of cis-11-Methyl-2-dodecenoic Acid: A Review of Its Biological Role

A comprehensive review of scientific literature reveals that **cis-11-Methyl-2-dodecenoic acid** is not recognized as a commercial insect attractant. Instead, this molecule functions as a diffusible signal factor (DSF), a key component in quorum sensing for various bacteria and fungi.

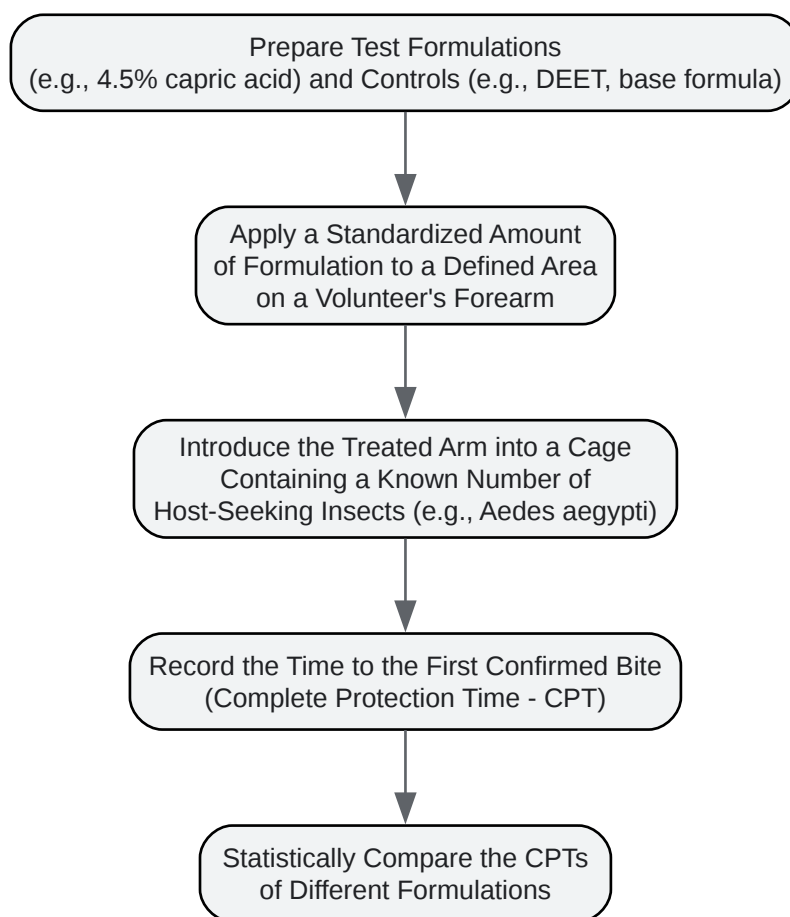
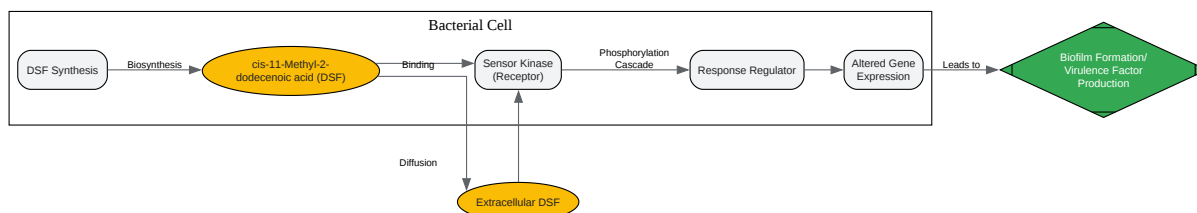
Extensive database searches have not yielded any studies comparing the efficacy of **cis-11-Methyl-2-dodecenoic acid** to commercial insect attractants. The primary role of this fatty acid, as established in numerous studies, is in cell-to-cell communication among microorganisms, where it regulates processes such as biofilm formation and virulence.[1][2][3][4][5][6]

The True Role of cis-11-Methyl-2-dodecenoic Acid: A Signaling Molecule

Cis-11-Methyl-2-dodecenoic acid is a well-documented diffusible signal factor (DSF).[1][2][3][4][5][6] In this capacity, it plays a crucial role in the quorum sensing systems of several gram-negative bacteria, including the plant pathogen *Xanthomonas campestris*. [7] Quorum sensing is a mechanism that allows bacteria to coordinate their gene expression and behavior in response to population density.

The signaling pathway for DSF in *Xanthomonas campestris* is initiated by its synthesis and release. As the bacterial population grows, the concentration of DSF in the environment increases. Once a threshold concentration is reached, DSF is detected by sensor proteins, triggering a signaling cascade that alters gene expression. This can lead to changes in the production of virulence factors and the formation or dispersal of biofilms.

Below is a simplified representation of the DSF signaling pathway.



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